

# Assessing the purity of H-Val-Val-OH from different commercial suppliers

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## Compound of Interest

Compound Name: *H-Val-Val-OH*

Cat. No.: *B1682822*

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## A Comparative Purity Analysis of H-Val-Val-OH from Commercial Suppliers

For researchers, scientists, and drug development professionals, the purity of synthetic peptides is a critical factor that underpins the reliability and reproducibility of experimental results. This guide provides a comparative assessment of **H-Val-Val-OH**, a simple dipeptide, sourced from three hypothetical commercial suppliers. The comparison is based on a rigorous, multi-technique analytical approach to provide a comprehensive purity profile for each sample.

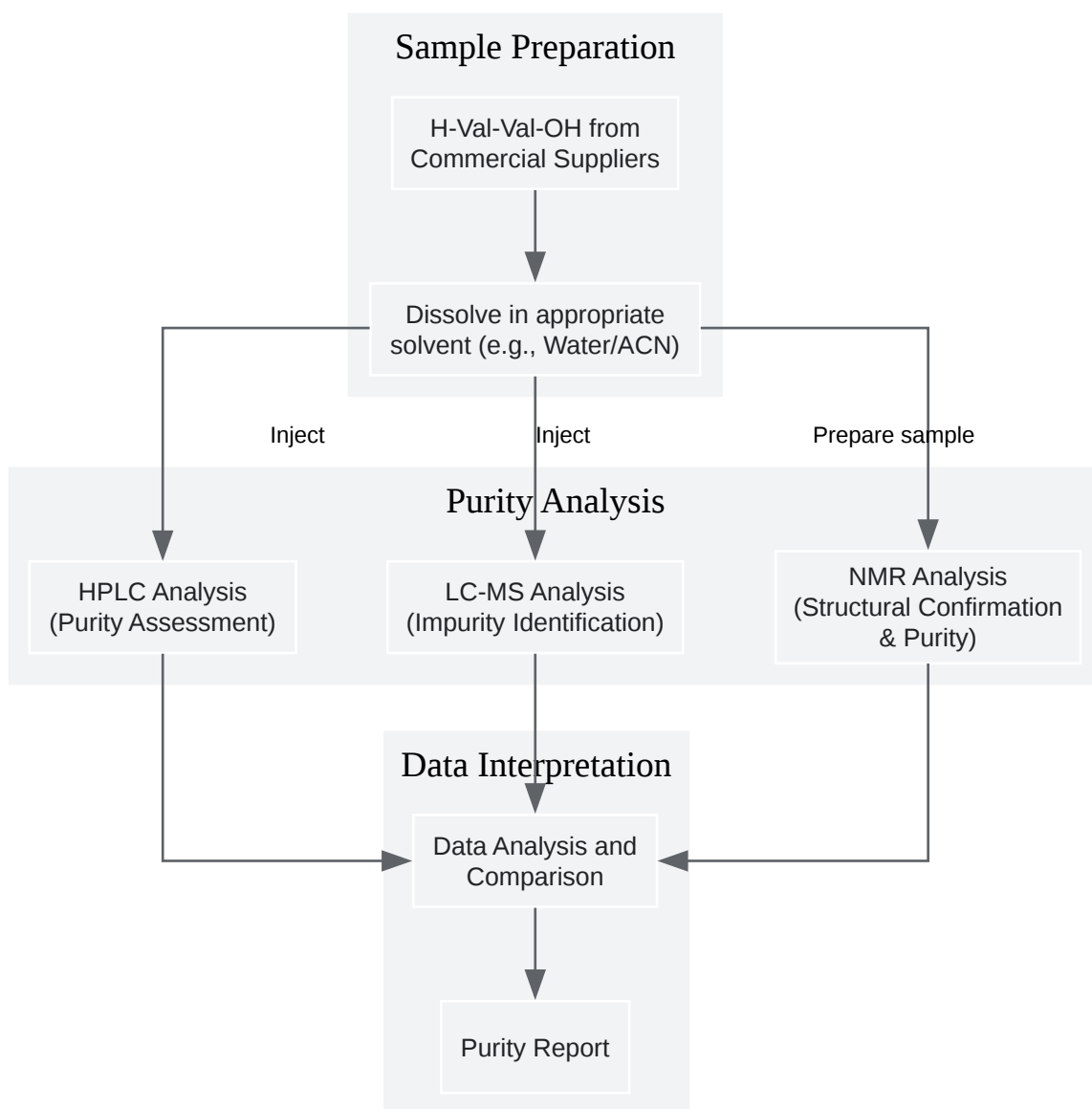
### Comparative Purity Data

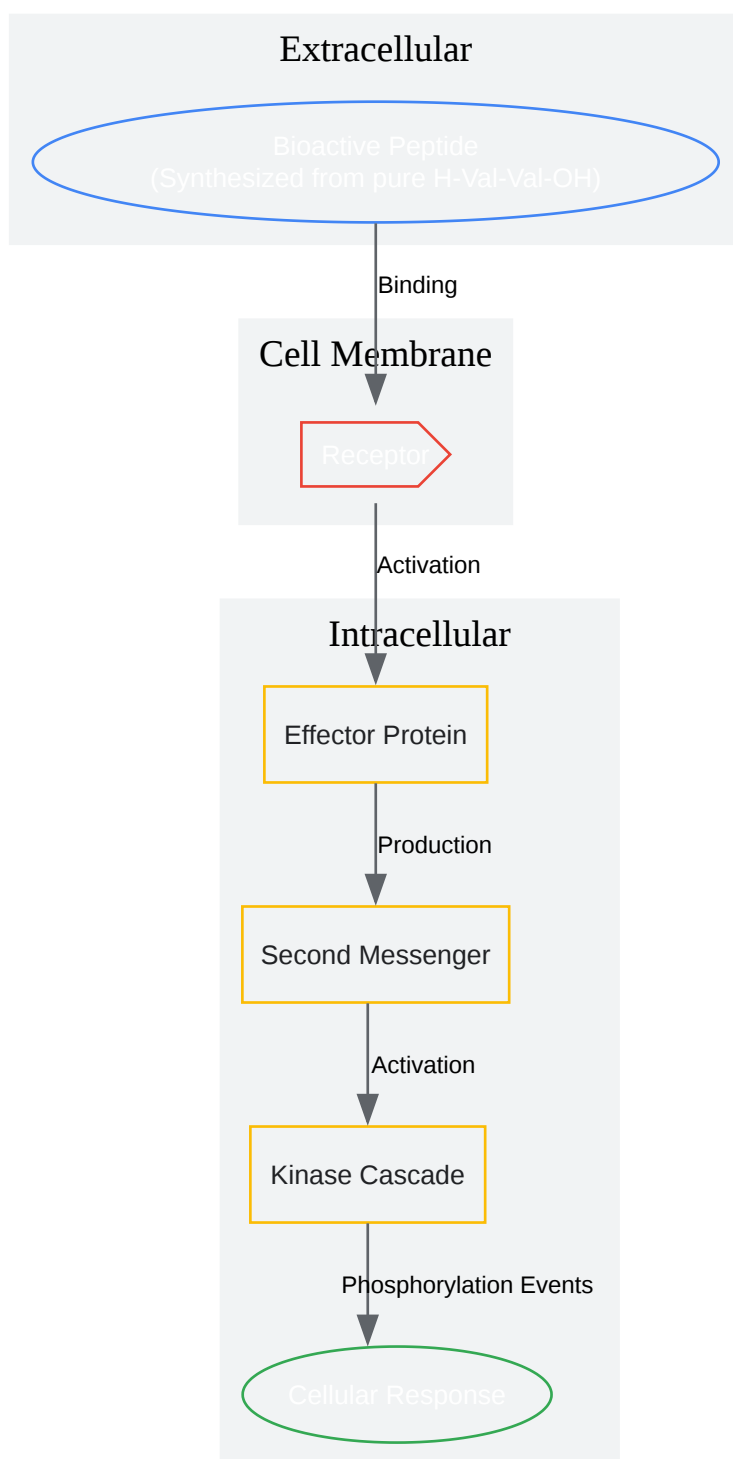
The purity of **H-Val-Val-OH** from three different commercial suppliers (designated as Supplier A, Supplier B, and Supplier C) was assessed using High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy. The following table summarizes the quantitative data obtained from these analyses.

Supplier	HPLC Purity (%) <sup>[1][2]</sup>	LC-MS Purity (%) <sup>[3]</sup>	Major Impurity (by LC-MS)	NMR Purity (%) <sup>[4][5][6]</sup>
Supplier A	98.5	98.2	Valine	98.0
Supplier B	99.2	99.1	Unidentified peak (m/z 118.08)	99.0
Supplier C	97.8	97.5	Val-Val-Val	97.2

## Experimental Workflow

The following diagram illustrates the experimental workflow used for the purity assessment of **H-Val-Val-OH** from each supplier.





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